Synthesis and characterization of 1H-Pyrazole, 3,4-dimethyl-5-phenyl-

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Compound of Interest

Compound Name:	*1H-Pyrazole, 3,4-dimethyl-5-phenyl-*
CAS No.:	*13618-35-4*
Cat. No.:	*B8799444*

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Synthesis and Characterization of **1H-Pyrazole, 3,4-dimethyl-5-phenyl-**

Executive Summary The 1H-pyrazole scaffold is a cornerstone of medicinal chemistry, serving as a pharmacophore in analgesics, anti-inflammatory agents (e.g., Celecoxib), and kinase inhibitors. The specific derivative 3,4-dimethyl-5-phenyl-1H-pyrazole represents a trisubstituted heterocyclic core often utilized as a bidentate ligand in coordination chemistry (e.g., copper(II) complexes) and as a precursor for N-substituted bioactive analogs. This guide details a robust, self-validating synthetic route via the Knorr pyrazole synthesis, including the preparation of the requisite

-diketone precursor, followed by comprehensive characterization protocols.

Part 1: Retrosynthetic Analysis & Strategy

To achieve the specific regiochemistry of 3,4-dimethyl-5-phenyl-1H-pyrazole, we must select a 1,3-dicarbonyl precursor that positions the substituents correctly relative to the hydrazine condensation.

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- Target: 3,4-dimethyl-5-phenyl-1H-pyrazole.[1]
- Disconnection: C–N bonds.
- Synthons: Hydrazine (

) and a 1,3-diketone.
- Required Diketone: 2-methyl-1-phenylbutane-1,3-dione (

  -methylbenzoylacetone).

Strategic Logic: Direct condensation of hydrazine with an unsymmetrical 1,3-diketone typically yields a single tautomeric product if the nitrogen is unsubstituted (1H). The methyl group at position 4 originates from the

-carbon of the diketone, while the phenyl and the second methyl group originate from the carbonyl carbons.



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Figure 1: Retrosynthetic disconnection showing the requisite

-diketone precursor.

Part 2: Experimental Protocols

Step 1: Synthesis of Precursor (2-Methyl-1-phenylbutane-1,3-dione)

Note: This compound is not always commercially available off-the-shelf and is best prepared fresh to avoid enol-degradation.

Principle: C-Alkylation of the active methylene group in benzoylacetone using methyl iodide.

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Materials:

- Benzoylacetone (1-phenylbutane-1,3-dione): 10.0 g (61.7 mmol)
- Potassium Carbonate (

  ), anhydrous: 12.8 g (92.5 mmol)
- Methyl Iodide (MeI): 4.6 mL (74.0 mmol)
- Acetone (dry): 100 mL

Protocol:

- Activation: In a 250 mL round-bottom flask (RBF), dissolve benzoylacetone in dry acetone. Add

  and stir at room temperature for 30 minutes. The solution will turn yellow/orange as the enolate forms.
- Alkylation: Add Methyl Iodide dropwise over 10 minutes. Caution: MeI is a carcinogen; use a fume hood.
- Reflux: Heat the mixture to reflux (

  C) for 4–6 hours. Monitor via TLC (Hexane/EtOAc 4:1). The starting material (

) should disappear, yielding a slightly less polar product.
- Workup: Filter off the inorganic salts. Evaporate the acetone under reduced pressure.
- Purification: The residue is an oil. Dissolve in

  , wash with water (2x) and brine (1x). Dry over

  .[2][3] Distillation (vacuum) or flash chromatography yields the product as a pale yellow oil.
  - Yield Target: >85%[2]

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Step 2: Cyclocondensation to 3,4-Dimethyl-5-phenyl-1H-pyrazole

Principle: Double condensation of hydrazine with the 1,3-diketone.

Materials:

- 2-Methyl-1-phenylbutane-1,3-dione (from Step 1): 5.0 g (28.4 mmol)
- Hydrazine Hydrate (64% or 80%): 2.1 mL (~42 mmol, 1.5 equiv)
- Ethanol (Absolute): 50 mL
- Catalytic HCl (optional, usually not needed for hydrazine hydrate): 2 drops

Protocol:

- Setup: Charge a 100 mL RBF with the diketone and ethanol. Stir to dissolve.
- Addition: Add hydrazine hydrate dropwise at room temperature. A mild exotherm may occur. [4]
- Reaction: Heat to reflux (

  C) for 3 hours.

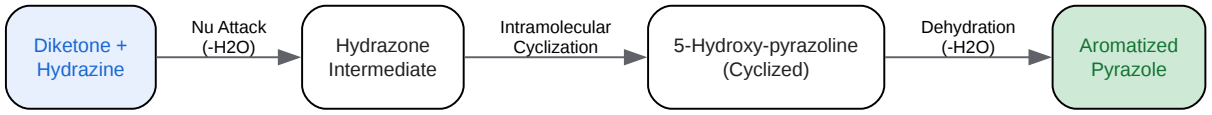
  - Checkpoint: The reaction mixture typically changes from yellow to colorless or pale yellow as the conjugated diketone is consumed.
- Isolation:
  - Cool the mixture to room temperature.
  - Remove 80% of the ethanol via rotary evaporation.
  - Pour the concentrated residue into ice-cold water (50 mL) with vigorous stirring.
  - The pyrazole should precipitate as a white to off-white solid.

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- Purification: Filter the solid. Recrystallize from Ethanol/Water (1:1) or Toluene/Hexane if necessary.
    - Yield Target: 70–80%

Part 3: Mechanistic Insight

The reaction proceeds via a cascade of nucleophilic attacks. The hydrazine nitrogen attacks the most electrophilic carbonyl (typically the ketone adjacent to the phenyl ring or the methyl, though rapid equilibration occurs).



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Figure 2: Step-wise mechanism of the Knorr Pyrazole Synthesis.

Part 4: Characterization & Validation

The following data confirms the structure of 3,4-dimethyl-5-phenyl-1H-pyrazole. Note that in solution, the NH proton can tautomerize, making positions 3 and 5 equivalent if the substituents were identical. Here, they are distinct, but rapid exchange may broaden signals.

Spectroscopic Data Summary

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Technique	Parameter	Expected Value / Observation	Interpretation
1H NMR	12.0–13.0 ppm	Broad Singlet (1H)	Pyrazole N-H (Exchangeable with)
	7.3–7.6 ppm	Multiplet (5H)	Phenyl aromatic protons
	2.1–2.2 ppm	Singlet (3H)	Methyl at C3 (or C5)
	1.9–2.0 ppm	Singlet (3H)	Methyl at C4 (distinct from C3/5)
13C NMR	~140-150 ppm	Quaternary C	C3 / C5 (Pyrazole ring)
	~110-115 ppm	Quaternary C	C4 (Pyrazole ring)
MS (ESI)	m/z	173.1	Molecular Weight = 172.23 g/mol
Appearance	Physical State	White Crystalline Solid	Typical for aryl-pyrazoles

Critical Quality Attribute (CQA) - Regiochemistry: The methyl group at position 4 is chemically distinct. In the 1H NMR, you will observe two distinct methyl singlets. If the precursor was incorrect (e.g., 1-phenyl-1,3-butanedione without the alpha-methyl), you would see a vinylic proton at C4 (~6.5 ppm) instead of the methyl singlet.

Part 5: Troubleshooting & Optimization

- Regioselectivity Issues:
  - Since the target is a 1H-pyrazole, tautomerism ( ) makes the exact location of the NH proton fluid in solution. However, the carbon skeleton is fixed.

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- Validation: If N-alkylation is performed subsequently (e.g., with MeI), two isomers will form (1,3,4-trimethyl-5-phenyl and 1,4,5-trimethyl-3-phenyl) which can be separated by chromatography.

- Oiling Out:
  - If the product oils out during workup, scratch the flask walls with a glass rod or add a seed crystal. Alternatively, extract with Ethyl Acetate, dry, and triturate with cold Hexane.

- Water Removal:
  - The reaction generates water. While ethanol tolerates this, using absolute ethanol and a drying tube ensures the equilibrium is driven to completion.

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